

Palbociclib Isethionate solubility and stability profile

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Compound Focus: Palbociclib Isethionate

CAS No.: 827022-33-3

Cat. No.: S538538

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Solubility and Stability Profile

The table below summarizes the key physical and chemical characteristics of **Palbociclib Isethionate** for experimental use.

Property	Specification / Value	Conditions / Notes
CAS Number	827022-33-3 [1] [2] [3]	-
Molecular Formula	C ₂₆ H ₃₅ N ₇ O ₆ S [2] [3]	-
Molecular Weight	573.66 g/mol [1] [2] [3]	-
Purity	≥ 99.95% [4]	As available from suppliers.
Solubility in DMSO	38.6 mg/mL (67.28 mM) [1]	25°C; in vitro
Solubility in Water	10 mg/mL (17.43 mM) [1]	25°C; in vitro

Property	Specification / Value	Conditions / Notes
Solubility in Ethanol	Insoluble [1]	25°C; in vitro
In Vivo Solubility	≥ 5 mg/mL in 1% CMC-Na [1]	Forms a homogeneous suspension.
Solid Form Storage	Store at -20°C [3]	-
Solution Stability	Store below -20°C; use soon after preparation [3]	Avoid long-term storage in solution.
Shipping Condition	Room temperature [1] [3]	Stability testing confirms no cooling is required.

Experimental Protocols and Biological Activity

In Vitro Cell-Based Assay

This protocol is adapted from studies using human breast cancer cell lines (e.g., MDA-MB-435) to assess the anti-proliferative effects of **Palbociclib Isethionate** [1].

- **Cell Lines:** Rb-positive human cancer cell lines (e.g., MDA-MB-435, MCF-7, Colo-205) [1].
- **Cell Seeding:** Seed cells in 24-well plates at 5,000 to 10,000 cells per well [1].
- **Drug Treatment:** The day after plating, add **Palbociclib Isethionate** at various concentrations. A common testing range is from nanomolar to low micromolar concentrations (e.g., 0.04 - 0.17 μM was effective in various carcinoma cells) [1]. Prepare stock solutions in DMSO and dilute in culture media, ensuring the final DMSO concentration is low (e.g., 0.02-0.04% v/v) to avoid cytotoxicity [5].
- **Incubation Time:** 6 days [1].
- **Viability Assessment:** After the incubation period, trypsinize the cells and count them using an automated cell counter (e.g., Coulter Z2 particle counter) [1]. Alternative methods like alamarBlue assay can also be used after 2-3 days of treatment [5].

In Vivo Dosing Formulation

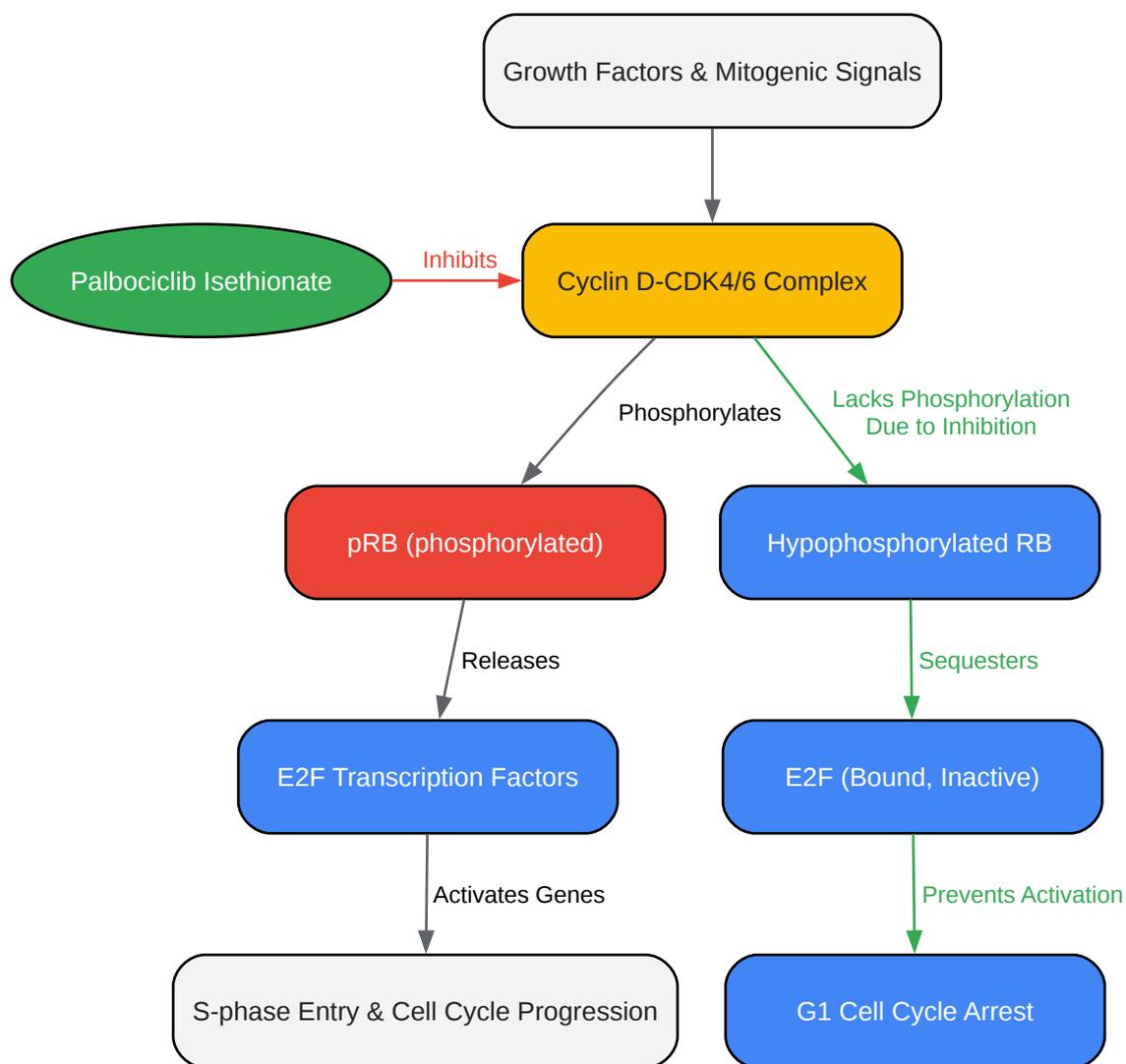
This method describes the preparation of a homogeneous suspension for oral administration in mouse xenograft models [1].

- **Solvent:** 1% Carboxymethyl cellulose sodium salt (CMC-Na) solution [1].
- **Procedure:** Add 5 mg of **Palbociclib Isethionate** to 1 mL of 1% CMC-Na solution. Mix thoroughly to obtain a uniform, homogeneous suspension with a final concentration of 5 mg/mL [1].
- **Dosage in Studies:** In mice bearing Colo-205 colon carcinoma xenografts, a dose of 150 mg/kg administered orally (p.o.) daily produced significant tumor regression [1] [3].

Mechanism of Action and Signaling Pathway

Palbociclib Isethionate is a highly selective, oral inhibitor of cyclin-dependent kinases 4 and 6 (CDK4/6), with IC50 values of 11 nM and 16 nM, respectively, in cell-free assays [1] [4] [6]. It shows little to no activity against other CDKs (CDK1/2/5) or a panel of other kinases [1].

The following diagram illustrates its core mechanism of action in initiating cell cycle arrest:



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Palbociclib inhibits CDK4/6, preventing RB phosphorylation and inducing G1 arrest.

The activity of **Palbociclib Isethionate** is strictly dependent on the presence of functional retinoblastoma protein (RB) [7] [8] [9]. In RB-positive cancer cells, the inhibitor blocks the phosphorylation of RB, which leads to the suppression of E2F-driven gene expression and causes **G1 cell cycle arrest** [1] [9]. Research shows that a critical early step in this response involves the **nuclear translocation of hypophosphorylated RB**, which is essential for initiating a sustained arrest [9]. Treatment also results in the downregulation of E2F-target genes like *CDC2*, *CCNE2*, *TK1*, and *TOP2A* [1].

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